

Molecular weight and formula of 2,4-Dichloro-5-fluoropyrimidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dichloro-5-fluoropyrimidine

Cat. No.: B019854

[Get Quote](#)

An In-depth Technical Guide to **2,4-Dichloro-5-fluoropyrimidine**

Introduction

2,4-Dichloro-5-fluoropyrimidine is a halogenated heterocyclic organic compound that serves as a critical intermediate in the synthesis of various biologically active molecules.^[1] As a derivative of pyrimidine, it is a foundational component for a range of pharmaceutical compounds, particularly in the development of anticancer drugs.^{[1][2]} Its chemical structure, featuring two chlorine atoms and a fluorine atom on the pyrimidine ring, imparts specific reactivity that is advantageous for synthetic chemistry.^{[3][4]} This guide provides a comprehensive overview of the molecular characteristics, synthesis, and applications of **2,4-dichloro-5-fluoropyrimidine** for researchers, scientists, and professionals in drug development.

Physicochemical Properties

2,4-Dichloro-5-fluoropyrimidine is typically a white to pale brown crystalline powder.^{[1][3]} Key quantitative data for this compound are summarized in the table below.

Property	Value	References
Molecular Formula	C4HCl2FN2	[3][5][6][7][8][9][10][11]
Molecular Weight	166.97 g/mol	[5][6][7][8][9][10][11][12]
CAS Number	2927-71-1	[3][5][6][7][8][9]
Melting Point	37-41 °C	[1][9]
Appearance	White to pale brown powder or crystalline solid	[1][3]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and DMSO	[3][4]

Synthesis of 2,4-Dichloro-5-fluoropyrimidine

A common method for the synthesis of **2,4-dichloro-5-fluoropyrimidine** involves the chlorination of 5-fluorouracil.[13] The process utilizes a chlorinating agent, such as phosphorus oxychloride, in the presence of a base like N,N-dimethylaniline which acts as an acid acceptor. [13][14]

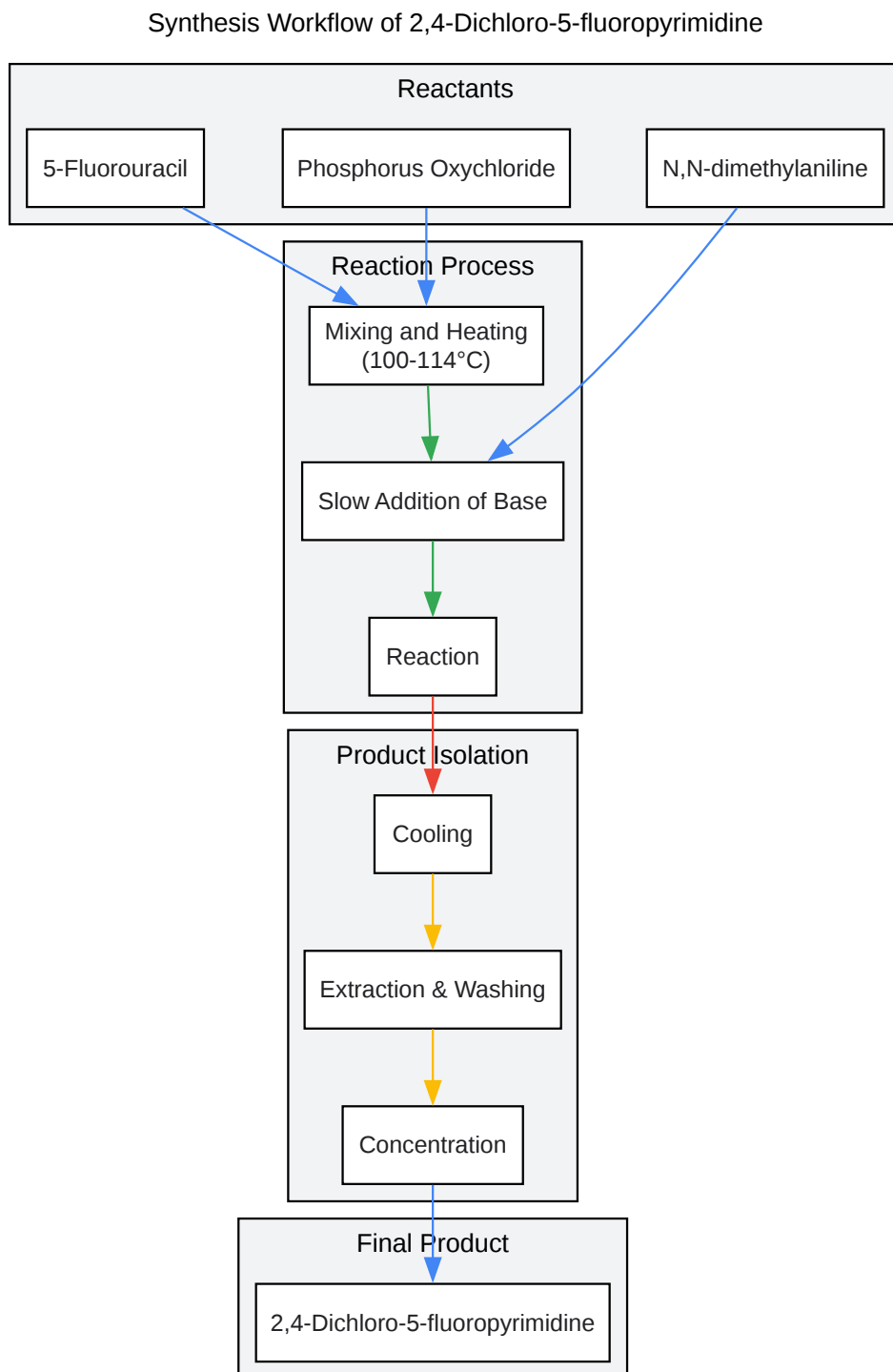
Experimental Protocol

The synthesis can be carried out as follows:

- 5-fluorouracil is mixed with phosphorus oxychloride.[13]
- The mixture is heated, typically to around 100-114°C, with stirring under a nitrogen atmosphere.[13][15]
- N,N-dimethylaniline is then slowly added to the reaction mixture over several hours.[15]
- The reaction is allowed to proceed for a few hours at the elevated temperature.[15]
- After the reaction is complete, the mixture is cooled, and the product is isolated through a series of extraction and washing steps.[15]

- The final product can be obtained by concentrating the organic solution.[14][15]

A generalized workflow for the synthesis is depicted in the following diagram.



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the key stages in the synthesis of **2,4-dichloro-5-fluoropyrimidine**.

Applications in Drug Development

2,4-Dichloro-5-fluoropyrimidine is a valuable precursor for synthesizing various pharmaceutical agents, particularly kinase inhibitors and anticancer drugs.[5][9] It is a key starting material for the synthesis of 5-fluorouracil (5-FU) derivatives, which are widely used as antimetabolite drugs in cancer therapy.[4][16]

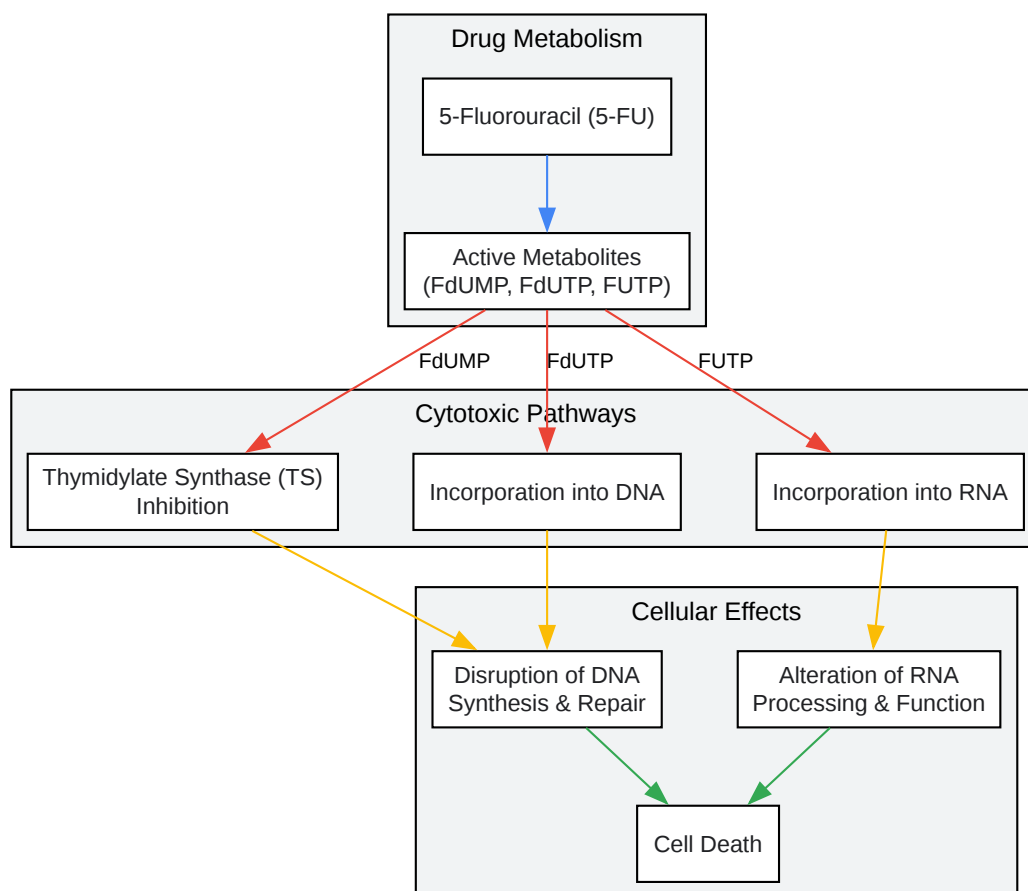
Mechanism of Action of Fluoropyrimidine Drugs

Fluoropyrimidine drugs, such as 5-fluorouracil, exert their cytotoxic effects through multiple mechanisms after being metabolized into three active compounds: fluorodeoxyuridine monophosphate (FdUMP), fluorodeoxyuridine triphosphate (FdUTP), and fluorouridine triphosphate (FUTP).[16][17]

- **Inhibition of Thymidylate Synthase (TS):** FdUMP forms a stable complex with thymidylate synthase, which is a crucial enzyme for the synthesis of thymidine, a necessary component of DNA.[16][18] This inhibition leads to a depletion of deoxythymidine monophosphate (dTMP), which in turn disrupts DNA replication and repair.[18][19]
- **Incorporation into DNA and RNA:** FdUTP can be incorporated into DNA, while FUTP can be incorporated into RNA.[16] This misincorporation disrupts the normal function of these nucleic acids, leading to cytotoxicity and cell death.[18]

The following diagram illustrates the primary mechanism of action of fluoropyrimidine drugs.

Mechanism of Action of Fluoropyrimidine Drugs



[Click to download full resolution via product page](#)

Caption: A diagram showing the metabolic activation of 5-FU and its subsequent cytotoxic mechanisms.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinnno.com [nbinnno.com]
- 2. 2,4-Dichloro-5-fluoropyrimidine | 2927-71-1 | FD00787 [biosynth.com]
- 3. guidechem.com [guidechem.com]
- 4. jecibiochem.com [jecibiochem.com]
- 5. 2,4-Dichloro-5-fluoropyrimidine | 2927-71-1 [chemicalbook.com]
- 6. 2,4-Dichloro-5-fluoropyrimidine | C₄HCl₂FN₂ | CID 250705 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. scbt.com [scbt.com]
- 8. pharmaffiliates.com [pharmaffiliates.com]
- 9. 2,4-二氯-5-氟嘧啶 97% | Sigma-Aldrich [sigmaaldrich.com]
- 10. SDS of 2,4-Dichloro-5-fluoropyrimidine, Safety Data Sheets, CAS 2927-71-1 - chemBlink [www.chemblink.com]
- 11. GSRS [precision.fda.gov]
- 12. fishersci.com [fishersci.com]
- 13. researchgate.net [researchgate.net]
- 14. JP2005126389A - Process for producing 2,4-dichloro-5-fluoropyrimidine - Google Patents [patents.google.com]
- 15. 2,4-Dichloro-5-fluoropyrimidine synthesis - chemicalbook [chemicalbook.com]
- 16. fulltext.calis.edu.cn [fulltext.calis.edu.cn]
- 17. ClinPGx [clinpgx.org]
- 18. 5-Fluorouracil: Mechanisms of Resistance and Reversal Strategies - PMC [pmc.ncbi.nlm.nih.gov]
- 19. Prognostic significance of 5-fluorouracil metabolism-relating enzymes and enhanced chemosensitivity to 5-fluorouracil by 5-chloro 2,4-dihydroxy-pyridine in urothelial carcinoma -

PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Molecular weight and formula of 2,4-Dichloro-5-fluoropyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b019854#molecular-weight-and-formula-of-2-4-dichloro-5-fluoropyrimidine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com